

Essential Safety and Logistics for Handling Salvianolic Acid Y

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Compound of Interest

Compound Name: *Salvianolic acid Y*

Cat. No.: *B10829698*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for **Salvianolic acid Y**, including operational procedures and disposal plans, to foster a secure laboratory environment.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **Salvianolic acid Y** is fundamental for its safe handling.

| Property | Data | Reference |
|---------------------|------------------------------------|-----------|
| Molecular Formula | C36H30O16 | [1] |
| Molecular Weight | 718.61 g/mol | [1] |
| Appearance | White to tan powder | [2] |
| Solubility | Soluble in water (≥ 5 mg/mL) | [2] |
| Storage Temperature | Powder: -20°C; In solvent: -80°C | [1] |

Hazard Identification and Classification

Salvianolic acid Y is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

| Hazard Class | Category | Hazard Statement |
|--------------------------|----------|--|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed.[1] |
| Acute Aquatic Toxicity | 1 | H400: Very toxic to aquatic life. [1] |
| Chronic Aquatic Toxicity | 1 | H410: Very toxic to aquatic life with long lasting effects.[1] |

Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure risks and maintain the integrity of **Salvianolic acid Y**.

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn when handling **Salvianolic acid Y** to prevent exposure.

| Equipment | Specification |
|------------------------|--|
| Eye Protection | Safety goggles with side-shields.[1] |
| Hand Protection | Protective gloves (e.g., nitrile or neoprene).[1][3] |
| Body Protection | Impervious clothing, such as a lab coat or disposable gown.[1][3] |
| Respiratory Protection | A suitable respirator, such as a fit-tested N95 or N100 NIOSH-approved mask, should be used, especially when handling the powder form to avoid dust and aerosol formation.[1][3] |

Handling Procedures

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols.[1][4] Ensure that a safety shower and eyewash station are readily accessible.[1][4]
- Hygiene Practices: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the laboratory area where the chemical is handled.[1][5]

Storage Conditions

- Container: Keep the container tightly sealed.[1]
- Environment: Store in a cool, well-ventilated area away from direct sunlight and sources of ignition.[1]
- Temperature: For the powder form, store at -20°C.[1] If dissolved in a solvent, store at -80°C.[1]

Disposal Plan

Proper disposal of **Salvianolic acid Y** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal

- Chemical Waste: Dispose of **Salvianolic acid Y** and any solutions containing it as hazardous waste.[1] The disposal must be carried out by a licensed professional waste disposal service in accordance with local, state, and federal regulations.[6]
- Contaminated Materials: Any materials that have come into contact with **Salvianolic acid Y**, such as gloves, pipette tips, and empty containers, should be considered contaminated and disposed of as hazardous waste.[4][5]

Spill Management

In the event of a spill, follow these procedures to mitigate exposure and environmental release.

- Evacuate: Evacuate non-essential personnel from the spill area.[4]

- Ventilate: Ensure the area is well-ventilated.[4]
- Contain: For liquid spills, absorb the material with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[1][4] For solid spills, carefully clean up without creating dust.[6]
- Decontaminate: Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[1][5]
- Dispose: Collect all contaminated materials in a sealed container for disposal as hazardous waste.[1][4]

Experimental Protocols

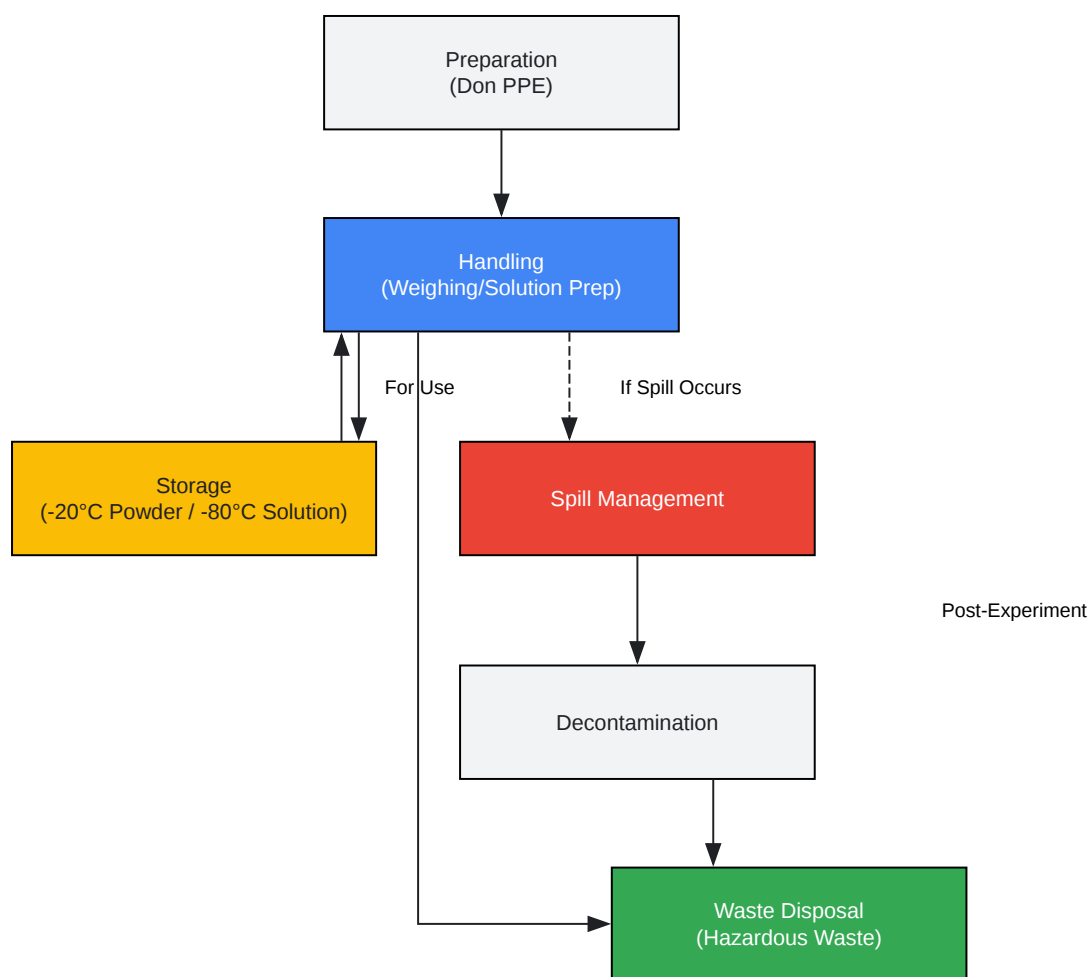
While specific experimental protocols for **Salvianolic acid Y** are not detailed in the safety data sheets, the following procedural guidelines are based on standard laboratory practices for handling hazardous chemicals.

Protocol for Weighing and Preparing Solutions

- Preparation: Don all required personal protective equipment (goggles, gloves, lab coat, respirator).
- Weighing: Conduct the weighing of powdered **Salvianolic acid Y** inside a chemical fume hood or a balance enclosure to prevent the generation of airborne dust.
- Dissolving: Add the desired solvent to the weighed powder in a suitable container within the fume hood. Gently swirl or vortex to dissolve. Avoid heating unless specified in a validated protocol, as this may degrade the compound.
- Labeling: Clearly label the container with the compound name, concentration, solvent, and date of preparation.
- Storage: Store the prepared solution at -80°C in a tightly sealed container.[1]

Workflow for Safe Handling of Salvianolic Acid Y

The following diagram illustrates the logical workflow for the safe handling of **Salvianolic acid Y**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **Salvianolic acid Y**.

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